

Application Notes and Protocols: Effects of Rhein on Cancer Cell Line Proliferation

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Compound of Interest

Compound Name: Rhein-8-glucoside

Cat. No.: B192268

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Introduction

Rhein, an anthraquinone compound derived from medicinal plants such as rhubarb, has demonstrated significant anti-proliferative effects across a variety of cancer cell lines.[1][2] While the user's initial query focused on **Rhein-8-glucoside**, the available body of scientific literature primarily investigates the bioactivity of its metabolite, Rhein. **Rhein-8-glucoside** is metabolized to Rhein by intestinal bacteria.[3] This document provides a comprehensive overview of the effects of Rhein on cancer cell proliferation, detailing its mechanisms of action, summarizing key quantitative data, and providing standardized experimental protocols.

Data Presentation: Anti-proliferative Activity of Rhein

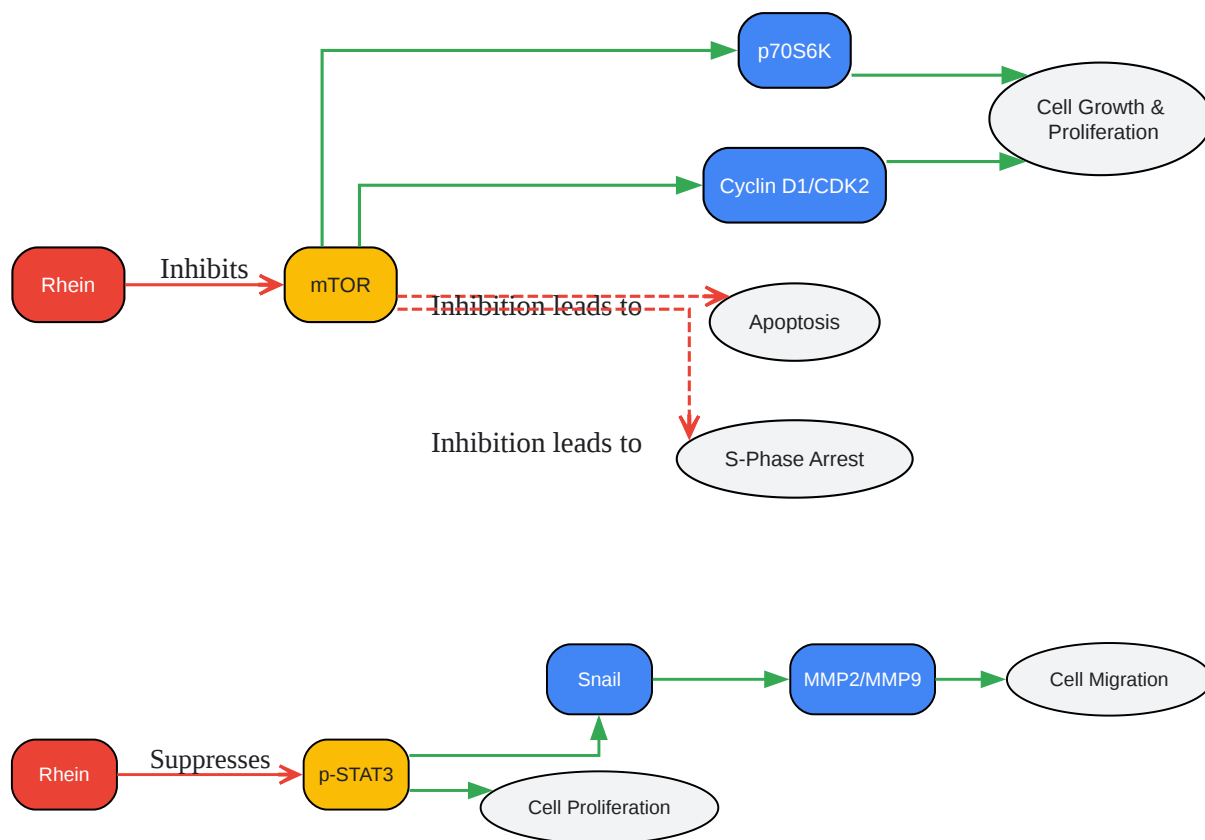
The inhibitory effects of Rhein on the proliferation of various cancer cell lines are summarized below. The half-maximal inhibitory concentration (IC50) is a common measure of a compound's potency in inhibiting a specific biological or biochemical function.

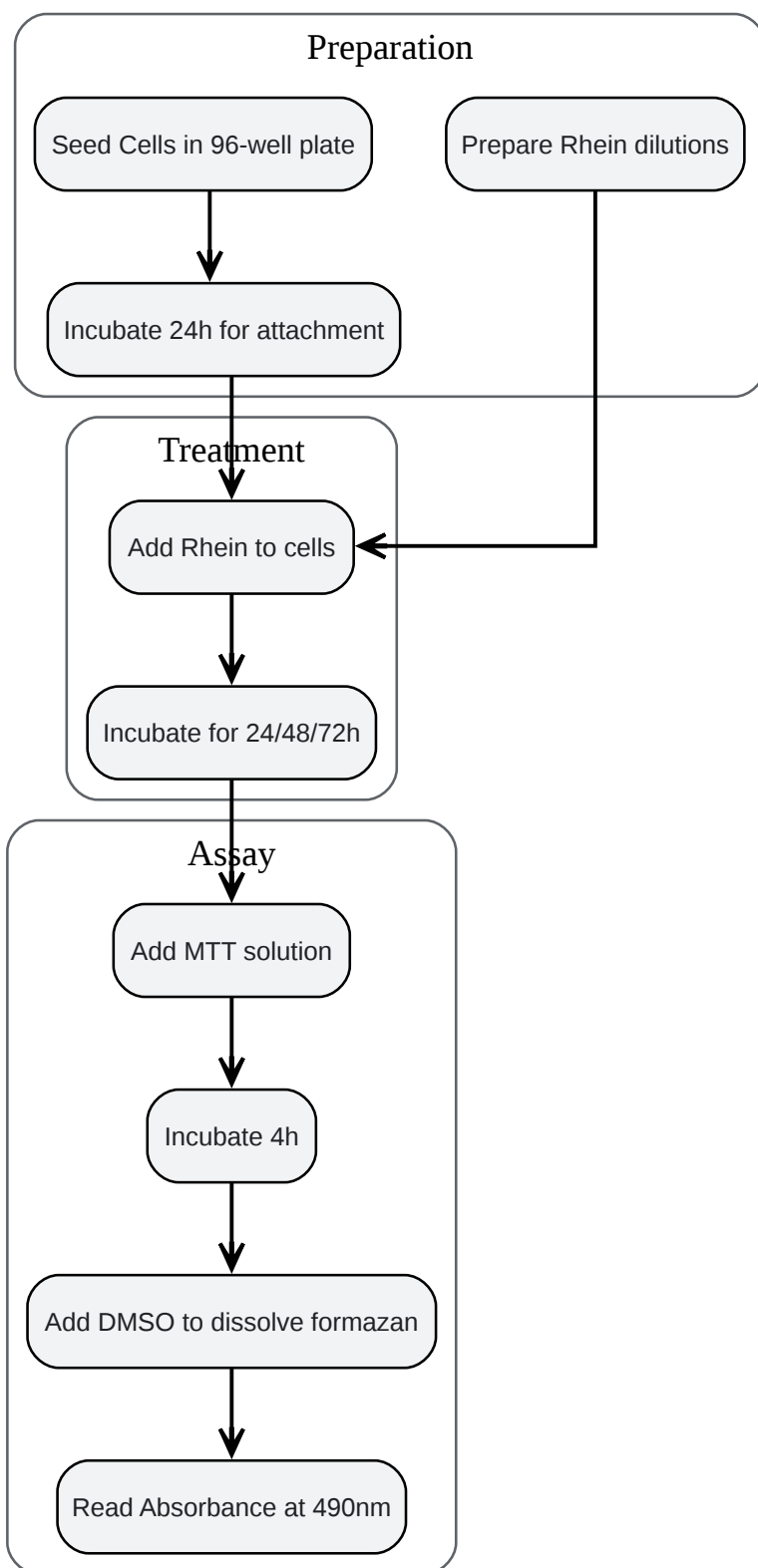
Cancer Type	Cell Line	IC50 (µg/mL)	Notes
Lung Cancer	A549	47.3	Chemosensitive cell line.[4]
Lung Cancer	A549/Taxol	48.6	Chemoresistant cell line.[4]
Lung Cancer	PC9	24.9	Chemosensitive cell line.[4]
Lung Cancer	PC9/GD	27.4	Chemoresistant cell line.[4]
Oral Cancer	YD-10B	Not specified	Rhein induced apoptosis in a dose-dependent manner (0, 25, 50, and 100 µM). [5]
Oral Cancer	Ca9-22	Not specified	Rhein induced apoptosis in a dose-dependent manner (0, 25, 50, and 100 µM). [5]

Signaling Pathways Modulated by Rhein

Rhein exerts its anti-proliferative effects by modulating several key signaling pathways involved in cancer cell growth, survival, and metastasis.

Diagram of Rhein's Effect on the mTOR Signaling Pathway





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